

H-DL-Val-OMe.HCl molecular weight and formula

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Compound of Interest

Compound Name: H-DL-Val-OMe.HCl

Cat. No.: B104609

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Physicochemical Properties

The fundamental molecular characteristics of **H-DL-Val-OMe.HCl** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₄ ClNO ₂	[1][2][3]
Molecular Weight	167.63 g/mol	[1][2]

Note: The provided data pertains to the hydrochloride salt form of DL-Valine methyl ester. The DL-form indicates a racemic mixture of both D- and L-enantiomers. The molecular formula and weight are identical for the individual D- and L-isomers as well.[3][4][5]

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References

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